

Application Notes and Protocols for the Derivatization of 4-Amino-2-methylphenol

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Compound of Interest

Compound Name: 4-Amino-2-methylphenol

Cat. No.: B1329486

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the chemical derivatization of **4-Amino-2-methylphenol**, a versatile building block in organic synthesis and medicinal chemistry. The following sections describe standard procedures for N-acylation, N-alkylation, diazotization and azo coupling, sulfonylation, and silylation, enabling the synthesis of a variety of derivatives for further research and development.

N-Acylation of 4-Amino-2-methylphenol

N-acylation is a common method to introduce an acyl group onto the amino functionality of **4-Amino-2-methylphenol**, often to protect the amino group or to synthesize amide derivatives with potential biological activity. A typical acylation involves the reaction with an acylating agent such as acetic anhydride.

Experimental Protocol: Synthesis of N-(4-hydroxy-3-methylphenyl)acetamide

Materials and Reagents:

- 4-Amino-2-methylphenol
- Acetic anhydride

- Water
- Ethanol
- Standard laboratory glassware
- Stirring apparatus
- Filtration equipment

Procedure:

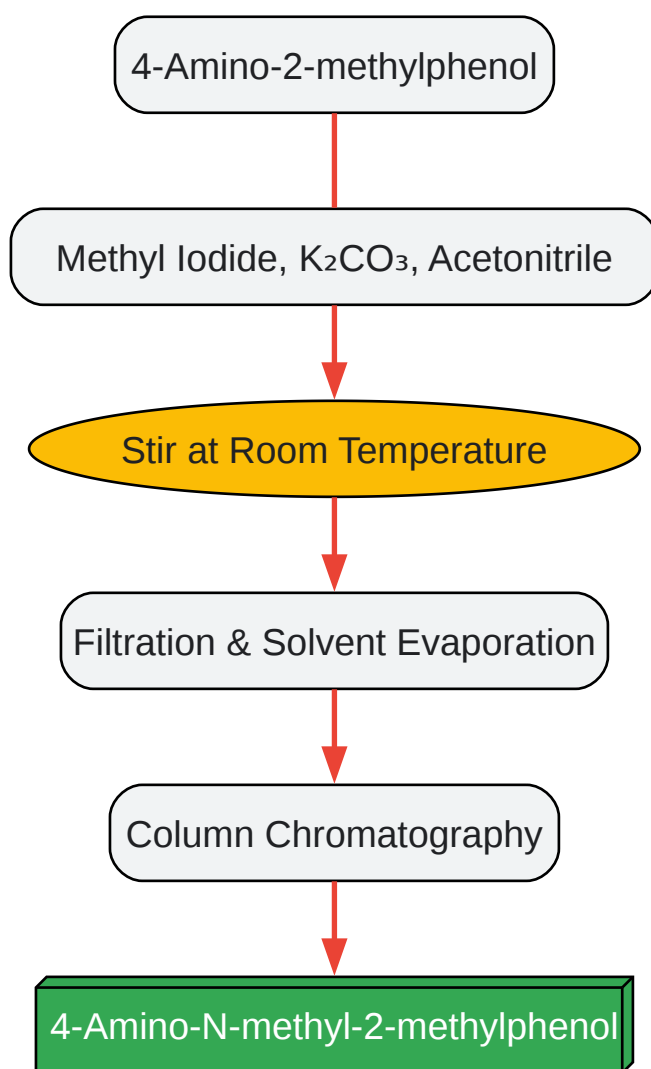
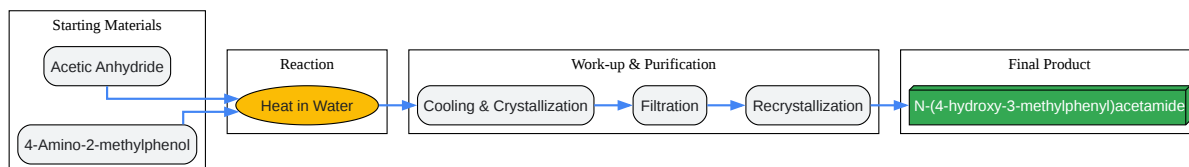
- Suspend 1.0 equivalent of **4-Amino-2-methylphenol** in water.
- Add a slight molar excess (approximately 1.1 equivalents) of acetic anhydride to the suspension.
- Heat the mixture to boiling for 15-20 minutes.
- Cool the reaction mixture in an ice bath to induce crystallization of the product.
- Collect the crude product by vacuum filtration and wash with cold water.
- Recrystallize the crude product from an ethanol/water mixture to obtain pure N-(4-hydroxy-3-methylphenyl)acetamide.
- Dry the purified product under vacuum.

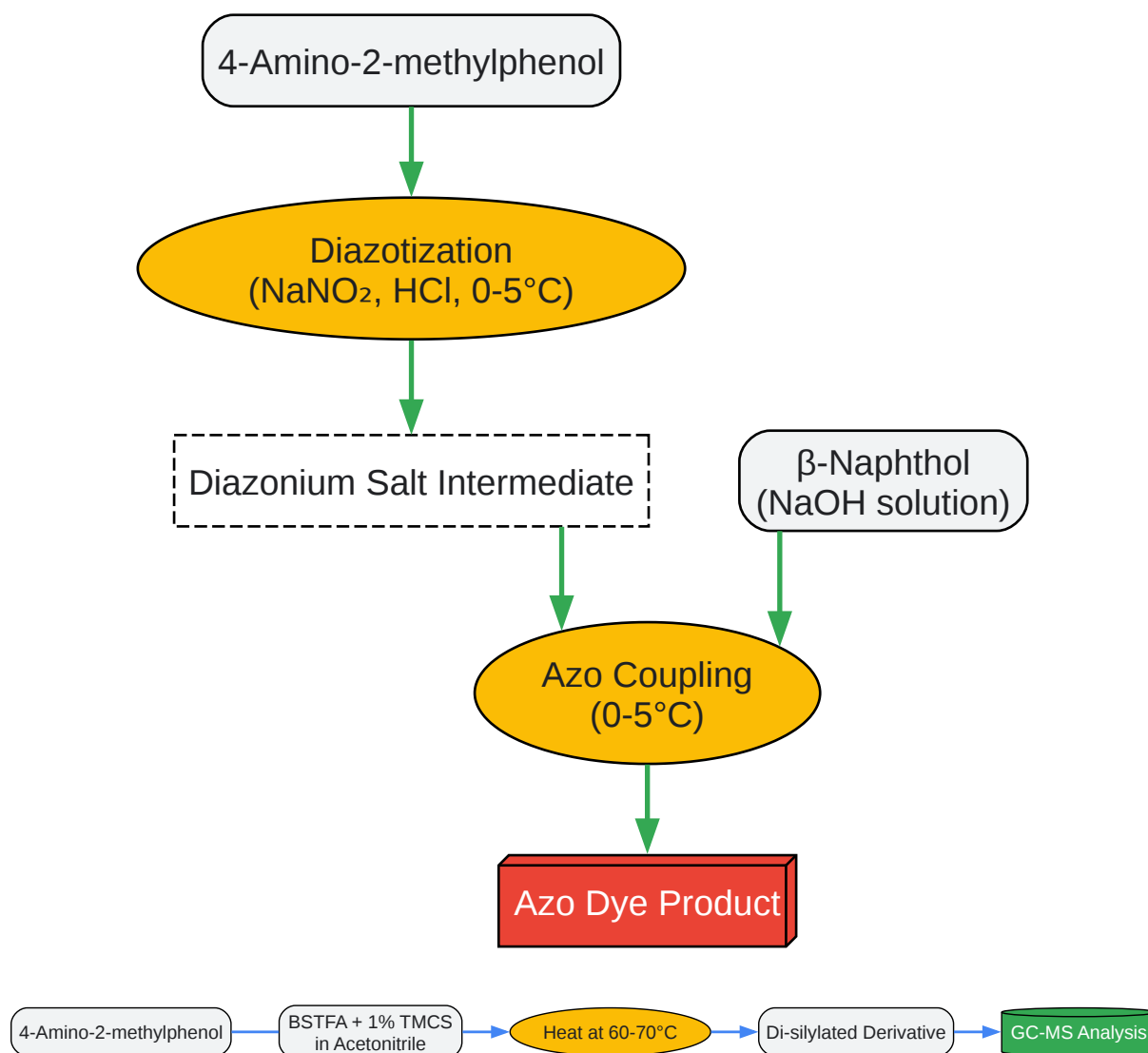
Quantitative Data

Parameter	Value
Product	N-(4-hydroxy-3-methylphenyl)acetamide
Typical Yield	85-95%
Melting Point	178-180 °C
Appearance	Off-white to light brown crystalline solid

Characterization Data

- ^1H NMR (DMSO- d_6 , 400 MHz): δ 9.55 (s, 1H, OH), 9.01 (s, 1H, NH), 7.28 (d, $J=2.4$ Hz, 1H, Ar-H), 7.09 (dd, $J=8.4, 2.4$ Hz, 1H, Ar-H), 6.66 (d, $J=8.4$ Hz, 1H, Ar-H), 2.08 (s, 3H, CH_3), 1.99 (s, 3H, COCH_3).
- IR (KBr, cm^{-1}): 3320 (O-H stretch), 3150 (N-H stretch), 1650 (C=O stretch, Amide I), 1550 (N-H bend, Amide II), 1250 (C-O stretch).
- MS (EI): m/z 165 (M^+), 123, 95.





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